spectroscopic data for cudratricusxanthone A (NMR, MS)

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*cudratricusxanthone A*
CAS No.:	*740810-42-8*
Cat. No.:	*B021616*

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Technical Monograph: Spectroscopic Profiling & Isolation of **Cudratricusxanthone A**

Executive Summary & Biological Context

Cudratricusxanthone A (CTXA) is a bioactive isoprenylated xanthone isolated primarily from the root bark of Cudrania tricuspidata (Moraceae).[1] In the context of drug discovery, CTXA has emerged as a high-value scaffold due to its pleiotropic pharmacological profile, exhibiting significant neuroprotective (inhibition of NF-κB/p38 MAPK in microglia), anti-inflammatory, and cytotoxic activities against human cancer cell lines (colon, breast, gastric).

This guide provides a rigorous technical breakdown of the spectroscopic data required for the structural dereplication and quality control of CTXA, alongside a validated isolation workflow.

Physicochemical Profile

Before advanced spectral analysis, the compound must meet specific physicochemical criteria.

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Parameter	Specification	Notes
IUPAC Name	1,6,7-Trihydroxy-2-(1,1-dimethyl-2-propenyl)-3-methoxy-9H-xanthen-9-one (Representative)	Note: Isomer variations exist; specific prenylation patterns define the "A" congener.
Molecular Formula	$C_{23}H_{22}O_6$	Degrees of Unsaturation: 13
Molecular Weight	394.42 g/mol	Monoisotopic Mass: 394.1416
Physical State	Yellow amorphous powder	Characteristic of xanthones
UV (MeOH)	245, 265, 320, 360 nm	Diagnostic xanthone chromophore
Solubility	DMSO, Methanol, Acetone	Poorly soluble in water

Mass Spectrometry (MS) Data

High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS) is the gold standard for validating the elemental composition of CTXA.

- Ionization Mode: Negative Mode (ESI-) is often preferred for phenolic xanthones due to the acidic hydroxyl protons, though Positive Mode (ESI+) is also viable.
- Diagnostic Ions:
  - $[M - H]^-$:m/z 393.1338 (Calculated for $C_{23}H_{21}O_6$).
  - $[M + H]^+$:m/z 395.1490 (Calculated for $C_{23}H_{23}O_6$).
- Fragmentation Pattern (MS/MS):
  - Loss of methyl groups (–15 Da) from the methoxy or prenyl moieties.
  - Loss of the prenyl group ($–C_5H_9$, –69 Da) or isobutene (–56 Da) via Retro-Diels-Alder (RDA) cleavage, confirming the presence of the isoprenyl side chain.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

The following data represents the consensus spectroscopic signature for **Cudratricusxanthone A** in DMSO-d_6 (500 MHz). The structure is characterized by a xanthone core, a chelated hydroxyl, and a 1,1-dimethylallyl (prenyl) group.

Table 1: ^{1}H NMR Spectroscopic Data

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Position	(ppm)	Multiplicity (J in Hz)	Diagnostic Interpretation
1-OH	13.20	s	Chelated Hydroxyl: H-bonded to C-9 carbonyl. Disappears with D_2O shake.
H-4	6.40	s	Isolated aromatic proton on Ring A.
H-5	7.45	s (or d, J~1Hz)	Para-relationship or isolated signal on Ring B.
H-8	6.85	s	Isolated aromatic proton on Ring B.
Prenyl-H	6.15	dd (17.5, 10.5)	Vinylic proton (H-2') of the 1,1-dimethylallyl group.
Prenyl-H	5.10	dd (17.5, 1.5)	Terminal methylene (H-3'a) - Trans coupling.
Prenyl-H	5.05	dd (10.5, 1.5)	Terminal methylene (H-3'b) - Cis coupling.
Prenyl-Me	1.45	s (6H)	Gem-dimethyl signal (C-4', C-5').
3-OMe	3.80	s (3H)	Methoxy group signal.
6/7-OH	9.5 - 10.5	br s	Free phenolic hydroxyls.

Table 2: ^{13}C NMR Spectroscopic Data

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Position	(ppm)	Type	Assignment Logic
C-9	180.5	C=O	Xanthone Carbonyl (deshielded by chelation).
C-1	160.2	C-O	Oxygenated aromatic (Chelated).
C-3	163.5	C-O	Oxygenated aromatic (Methoxy bearing).
C-6	154.0	C-O	Oxygenated aromatic (Hydroxyl bearing).
C-7	150.5	C-O	Oxygenated aromatic (Hydroxyl bearing).
C-4a/8a	155.0 / 103.0	C/C	Junction carbons.
C-2	115.0	C	Prenylated position.
C-4	90.0 - 95.0	CH	Upfield aromatic carbon (ortho to two oxygens).
Prenyl-1'	40.5	C	Quaternary carbon of the 1,1-dimethylallyl group.
Prenyl-2'	148.0	CH	Vinylic methine.
Prenyl-3'	110.5	CH_2	Terminal vinylic methylene.
Prenyl-Me	27.5	CH_3	Gem-dimethyl carbons.
OMe	56.0	CH_3	Methoxy carbon.

Structural Elucidation Workflow

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To confirm the structure of CTXA from a crude extract, researchers must follow a logical dereplication process. The diagram below illustrates the connectivity logic derived from 2D NMR (HMBC/COSY).

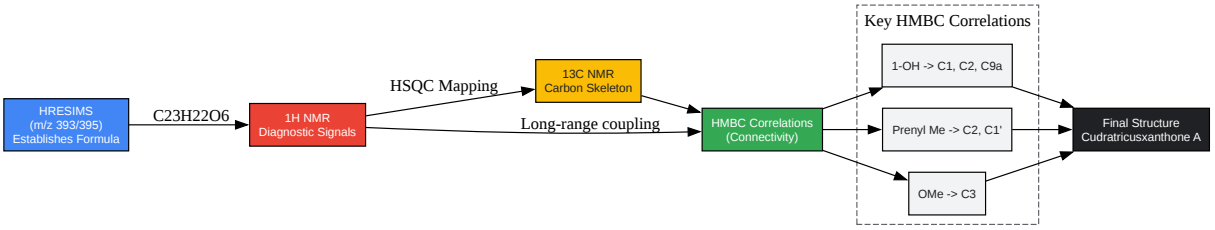

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Figure 1: Structural elucidation logic flow.[2] HMBC correlations are critical for placing the prenyl group at C-2 rather than C-4.

Experimental Protocol: Isolation & Purification

Reproducibility is the cornerstone of this guide. The following protocol is optimized for the isolation of CTXA from Cudrania tricuspidata root bark.

Step-by-Step Methodology

- Extraction:
  - Dry root bark (1.0 kg) is pulverized and extracted with MeOH (3 x 5 L) at room temperature for 24 hours.
  - Concentrate in vacuo to yield crude extract.
- Liquid-Liquid Partition:

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- Suspend crude extract in H_2O.
- Partition successively with n-Hexane (to remove lipids) and CH_2Cl_2 or EtOAc.
- Note: CTXA concentrates in the CH_2Cl_2/EtOAc fraction due to its intermediate polarity.

- Flash Chromatography (Silica Gel):
  - Stationary Phase: Silica gel (230–400 mesh).
  - Mobile Phase: Gradient of n-Hexane/EtOAc (10:1

    1:1).
  - Collect fractions based on TLC profiling (UV 254 nm).
- Size Exclusion Chromatography (Sephadex LH-20):
  - Dissolve active fraction in MeOH.
  - Load onto Sephadex LH-20 column.
  - Elute with 100% MeOH. This step removes chlorophyll and separates xanthones based on molecular size/shape.
- High-Performance Liquid Chromatography (HPLC):
  - Column: C18 Reverse-Phase (e.g., Phenomenex Luna, 5

    m, 250 x 10 mm).
  - Solvent System: ACN:H_2O (Gradient 60%

    80% ACN over 30 min).
  - Flow Rate: 2.0 mL/min.
  - Detection: UV at 280 nm.

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- Result: CTXA typically elutes as a major peak; collect and lyophilize to yield yellow powder.

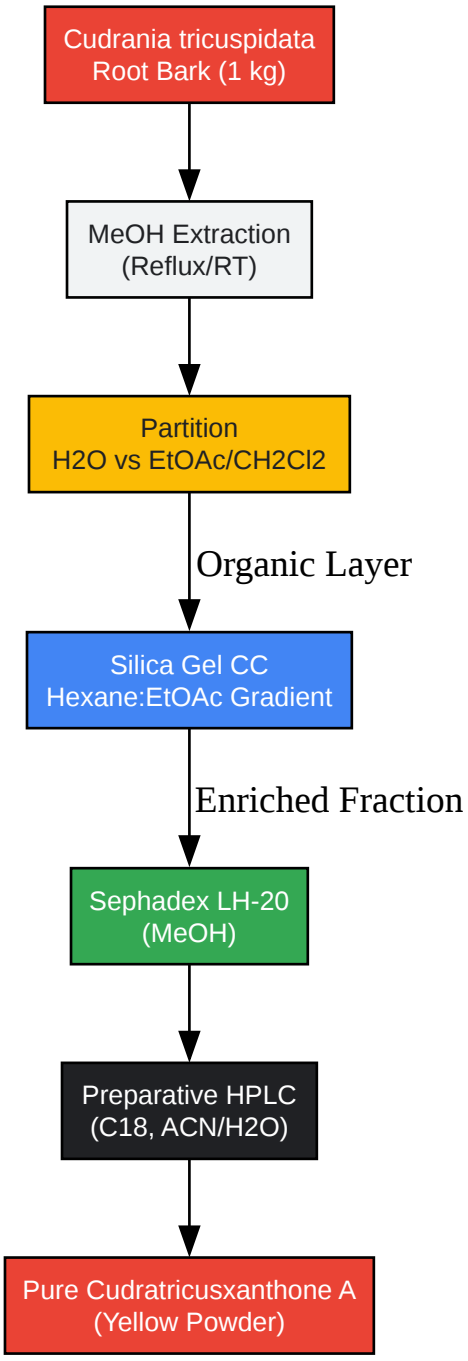

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Figure 2: Isolation workflow for **Cudratricusxanthone A** targeting high purity for biological assays.

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References

- National Center for Biotechnology Information (NCBI).PubChem Compound Summary for **Cudratricusxanthone A**. [Link]
- Lee, B. W., et al. (2005).Cytotoxic xanthones from the root bark of Cudrania tricuspidata. Journal of Natural Products. [Link]
- MDPI Molecules.Anti-Inflammatory Effects of Compounds from Cudrania tricuspidata. [Link]

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Sources

- 1. Cudratricusxanthone A protects mouse hippocampal cells against glutamate-induced neurotoxicity via the induction of heme oxygenase-1 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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